

N-(3-aminopropyl)acetamide: A Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: N-(3-aminopropyl)acetamide

Cat. No.: B130360

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and disposal guidelines for **N-(3-aminopropyl)acetamide**. The information is intended for use by professionals in research and development environments who are familiar with laboratory safety protocols.

Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	N-(3-aminopropyl)acetamide
Synonyms	N-(3-aminopropyl)-acetamide
CAS Number	4078-13-1[1]
Molecular Formula	C5H12N2O[2]
Molecular Weight	116.16 g/mol
Appearance	Colorless liquid
Purity	≥97%[1]
Solubility	Soluble in DMF (30 mg/ml), DMSO (30 mg/ml), and Ethanol (30 mg/ml)[1]

Hazard Identification and Classification

N-(3-aminopropyl)acetamide is classified as a hazardous chemical. The GHS classifications from various sources indicate a range of potential hazards. It is crucial to handle this substance with appropriate caution.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Flammable Liquids	Category 2[3]	Danger	H225: Highly flammable liquid and vapor[3]
Skin Corrosion/Irritation	Category 1A, 1B, 1C / Category 2	Danger / Warning	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	Category 1 / Category 2A	Danger / Warning	H319: Causes serious eye irritation[2][3]

Note: The classification for skin corrosion/irritation varies between suppliers. It is prudent to handle the substance as if it poses the highest indicated risk (Causes severe skin burns and eye damage).

The trifluoroacetate salt of **N-(3-aminopropyl)acetamide** has additional hazard classifications:

- Acute Toxicity, Oral: H302: Harmful if swallowed[4]
- Acute Toxicity, Inhalation: H332: Harmful if inhaled
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3): H335: May cause respiratory irritation[4]

The parent compound, acetamide, is suspected of causing cancer (H351).[5]

Toxicological Information

To date, the chemical, physical, and toxicological properties of **N-(3-aminopropyl)acetamide** have not been thoroughly investigated.[5] Specific quantitative toxicity data such as LD50 values for **N-(3-aminopropyl)acetamide** are not readily available in the reviewed literature. One supplier notes that their product is a solution in ethanol and provides toxicity data for ethanol.[3] Another source indicates that for the related compound, Acetamide, the oral LD50 in rats is 7 g/kg.[6]

Aquatic Toxicity: No specific data on the aquatic toxicity of **N-(3-aminopropyl)acetamide** is available.[3] It is recommended to prevent its release into the environment.

Safe Handling and Storage

Personal Protective Equipment (PPE)

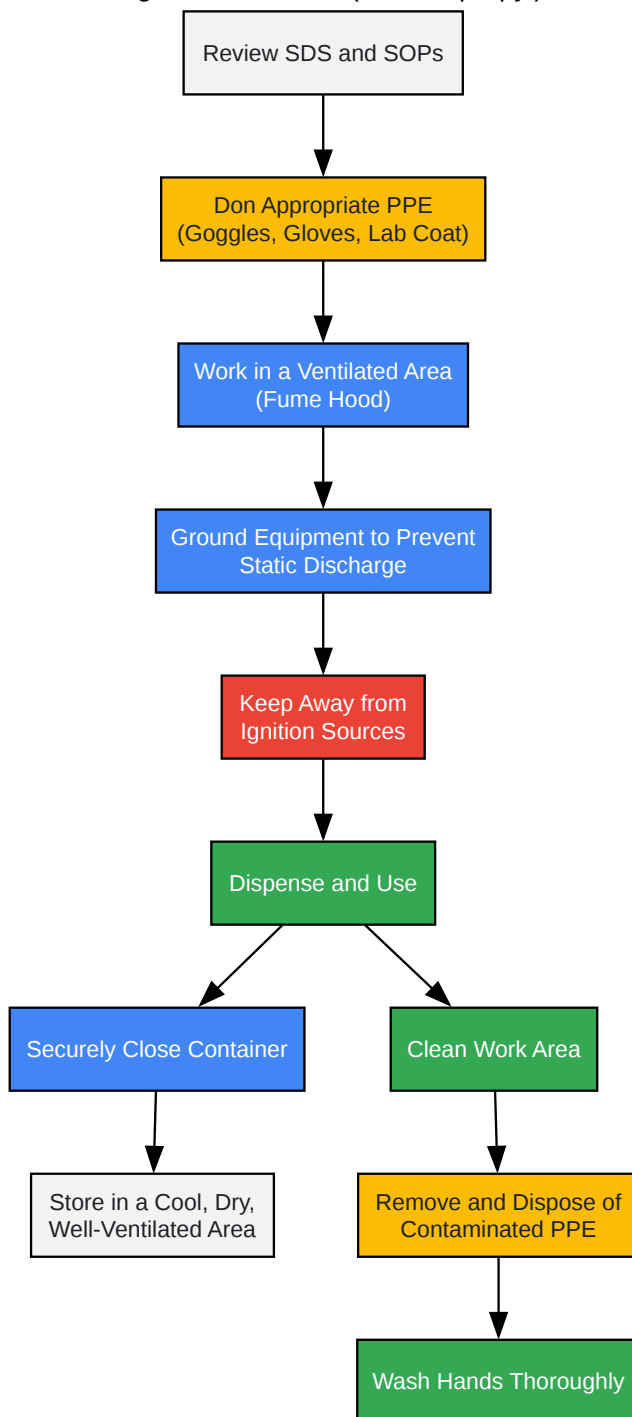
- **Eye/Face Protection:** Wear safety glasses with side shields or goggles.[7] A face shield may be necessary when working with larger quantities or when there is a risk of splashing.
- **Skin Protection:** Wear protective gloves and a lab coat.[7] For flammable liquids that may be absorbed through the skin, additional protective clothing such as an apron or oversleeves may be required.[8]
- **Respiratory Protection:** Use only in a well-ventilated area or under a chemical fume hood.[8] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn.[7]

Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[5]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[3]
- Take precautionary measures against static discharge.[9]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.[3]

- Handle in accordance with good industrial hygiene and safety practices.[5]

Safe Handling Workflow for N-(3-aminopropyl)acetamide



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Caption: General workflow for safely handling **N-(3-aminopropyl)acetamide**.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[10\]](#)
- Keep container tightly closed.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[11\]](#)

First Aid Measures

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Immediately call a POISON CENTER or doctor/physician.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician immediately.

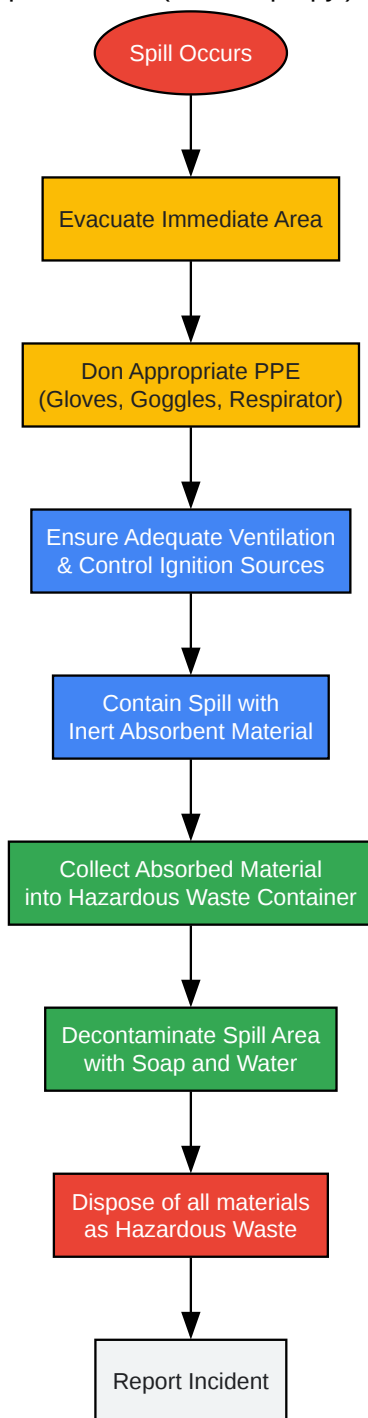
Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, and close doors to the affected area.
- Control Ignition Sources: Extinguish all nearby ignition sources.

- Containment: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[\[12\]](#)
- Cleanup:
 - Wear appropriate PPE, including respiratory protection.
 - Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.
 - Clean the spill area with soap and water.
 - Collect all cleanup materials for disposal as hazardous waste.

Spill Response for N-(3-aminopropyl)acetamide



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Caption: Logical workflow for responding to a spill of **N-(3-aminopropyl)acetamide**.

Disposal Considerations

- Waste material must be disposed of in accordance with national and local regulations.[5]
- Leave chemicals in their original containers and do not mix with other waste.[5]
- Handle uncleaned containers as you would the product itself.[5]
- Contact a licensed professional waste disposal service to dispose of this material.

Experimental Protocols

No specific experimental protocols for the use of **N-(3-aminopropyl)acetamide** were found in the reviewed safety and technical literature. Researchers should develop their own standard operating procedures (SOPs) based on the intended use and the safety information provided in this guide and the manufacturer's Safety Data Sheet (SDS).

Disclaimer

This document is intended as a guide and is not exhaustive. All personnel handling **N-(3-aminopropyl)acetamide** should be thoroughly trained in laboratory safety and should consult the most recent Safety Data Sheet (SDS) provided by the manufacturer before use. All procedures should be conducted in accordance with institutional and regulatory guidelines.

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